

Essential Safety and Logistical Information for Handling 2-Hydroxyacetophenone

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Compound of Interest

Compound Name: 2-Hydroxyacetophenone

Cat. No.: B1195853

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For laboratory professionals, including researchers, scientists, and drug development experts, a comprehensive understanding of chemical safety and handling is paramount. This document provides critical, immediate safety and logistical information for the proper handling of **2-Hydroxyacetophenone**, a key reagent in various synthetic processes. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxyacetophenone is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]} It is crucial to use appropriate personal protective equipment to prevent exposure.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or safety glasses with side shields. [1] [2] [3]	To protect against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., PVC, butyl rubber, or fluoroelastomer). [1] [4] For prolonged contact, a glove with a higher protection class (breakthrough time > 240 minutes) is recommended. [1]	To prevent skin contact, which can lead to irritation. [1] [2]
Body Protection	A long-sleeved laboratory coat is required. [2] [3] For situations with a significant risk of splashing, a chemical-resistant apron should also be worn. [2] In the event of a large spill or fire, full-body protective clothing may be necessary. [1] [2]	To shield the skin from accidental splashes or contact.
Respiratory Protection	Generally not required when working in a well-ventilated area, such as a chemical fume hood. [2] [5] In cases of insufficient ventilation or the potential for aerosol generation, a NIOSH/MSHA-approved respirator with a Type A filter is recommended. [1] [2]	To avoid the inhalation of dust or vapors that can cause respiratory irritation. [1] [2]

Quantitative Safety Data

The following table summarizes key quantitative safety and toxicity data for **2-Hydroxyacetophenone**.

Data Point	Value	Reference
LD50 (Oral, rat)	2700 mg/kg	[6]
LD50 (Intraperitoneal, mouse)	100 mg/kg	[1]
LD50 (Dermal, rabbit)	> 2000 mg/kg	[6]
Flash Point	> 112 °C (> 233.60 °F)	[7]
Autoignition Temperature	450 °C (842.00 °F)	[7]
Melting Point	3 - 6 °C	[8]

Operational Plan for Safe Handling

A systematic approach is crucial to minimize exposure and prevent accidents when handling **2-Hydroxyacetophenone**.

Figure 1: Safe Handling Workflow for 2-Hydroxyacetophenone

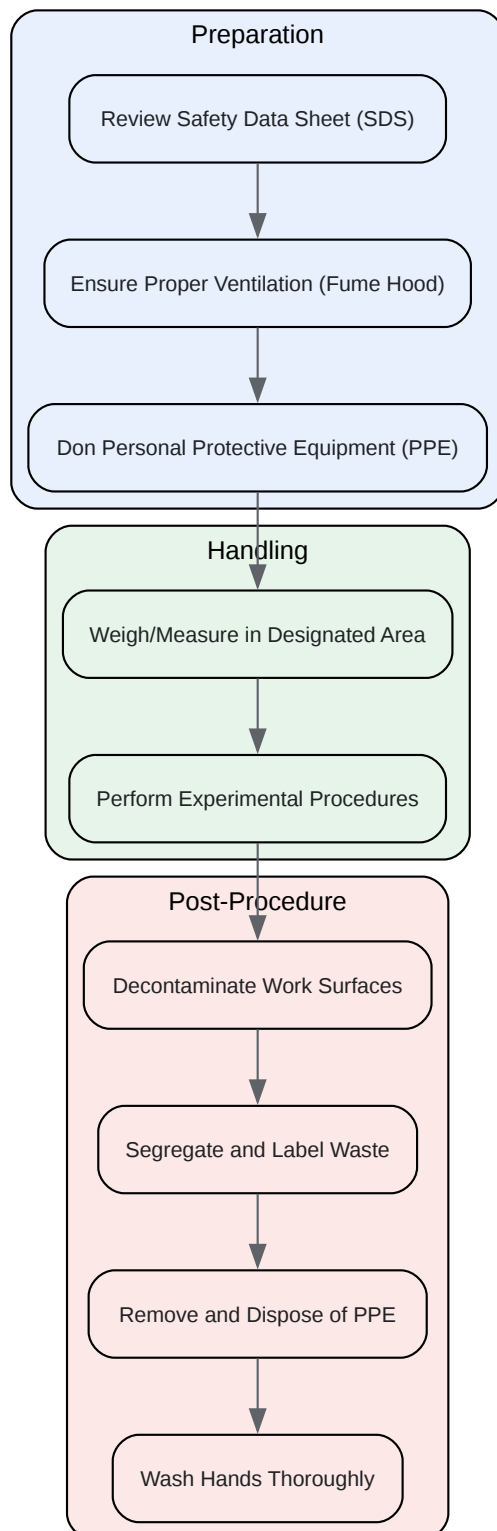
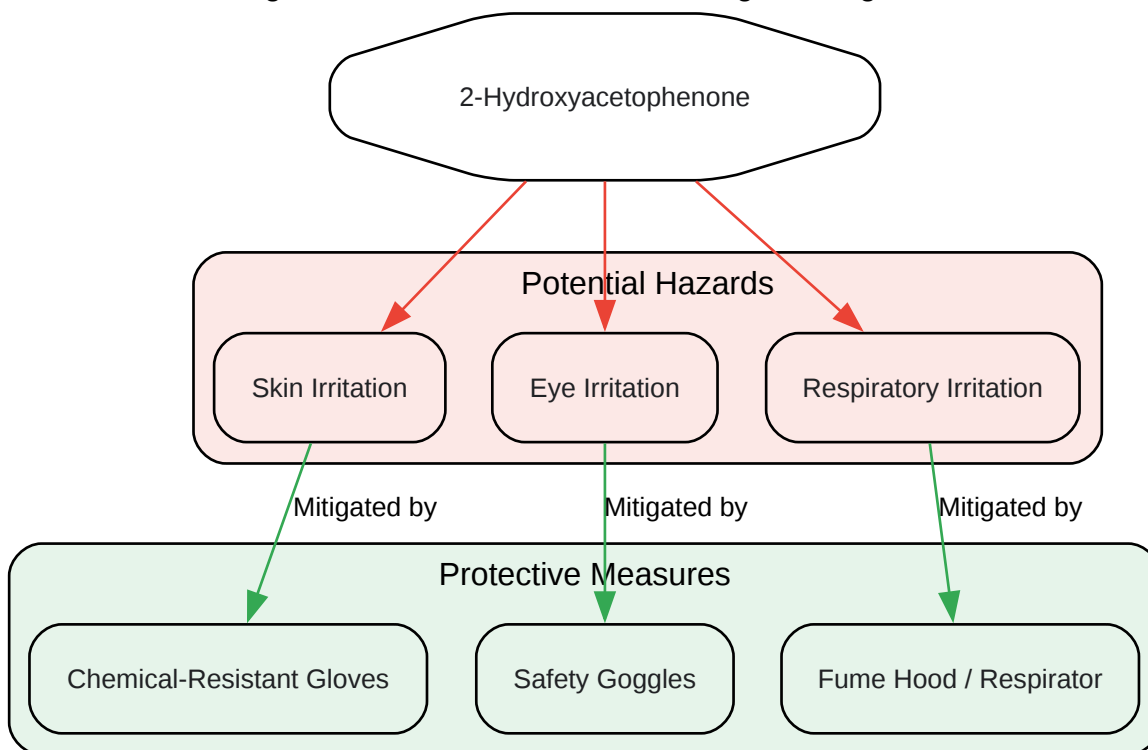


Figure 2: Hazard and Protection Logical Diagram



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